

rubidium cyanide CAS number and molecular weight

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Compound of Interest

Compound Name: Rubidium cyanide

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In-Depth Technical Guide: Rubidium Cyanide

This technical guide provides comprehensive information on the chemical and physical properties of **rubidium cyanide**, with a focus on its synthesis and characterization. This document is intended for researchers, scientists, and professionals in the field of drug development and materials science.

Core Properties of Rubidium Cyanide

Rubidium cyanide (RbCN) is an inorganic salt of rubidium and the cyanide anion. It is a white, crystalline solid that is soluble in water. Due to the presence of the cyanide ion, it is highly toxic and must be handled with extreme caution by trained personnel in a controlled laboratory environment.

The fundamental properties of **rubidium cyanide** are summarized in the table below for quick reference.

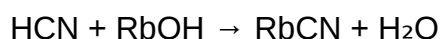
Property	Value	Citation
CAS Number	19073-56-4	
Molecular Formula	RbCN	
Molecular Weight	111.485 g/mol	

Experimental Protocols

This section details the experimental procedures for the synthesis and characterization of **rubidium cyanide**.

The synthesis of **rubidium cyanide** is analogous to that of other alkali metal cyanides, such as potassium cyanide.^{[1][2]} The primary method involves the neutralization of rubidium hydroxide with hydrogen cyanide.^[1]

Reaction:



Materials and Equipment:

- Rubidium hydroxide (RbOH)
- Anhydrous hydrogen cyanide (HCN) gas
- Anhydrous ethanol
- Schlenk line or glovebox for inert atmosphere handling
- Glass reaction vessel with a gas inlet and outlet
- Magnetic stirrer
- Filtration apparatus (e.g., Büchner funnel)
- Vacuum desiccator

Procedure:

- Preparation of Rubidium Hydroxide Solution: In a controlled inert atmosphere (e.g., argon or nitrogen), prepare a saturated solution of rubidium hydroxide in anhydrous ethanol. Gently warm the solution to approximately 40°C to aid dissolution.

- **Introduction of Hydrogen Cyanide:** Slowly bubble anhydrous hydrogen cyanide gas through the warm ethanolic solution of rubidium hydroxide while stirring continuously. This step must be performed in a well-ventilated fume hood due to the extreme toxicity of HCN.
- **Precipitation of Rubidium Cyanide:** As the reaction proceeds, **rubidium cyanide** will precipitate out of the solution as a white crystalline solid, as it is insoluble in ethanol.[2]
- **Isolation and Purification:** Once the reaction is complete (indicated by the cessation of precipitation), the mixture is cooled to room temperature. The solid **rubidium cyanide** is then collected by filtration under an inert atmosphere.
- **Washing and Drying:** The collected solid is washed with a small amount of cold, anhydrous ethanol to remove any unreacted starting materials or byproducts. The purified **rubidium cyanide** is then dried in a vacuum desiccator over a suitable desiccant (e.g., phosphorus pentoxide).

2.2.1. Crystal Structure Determination by Single-Crystal X-ray Diffraction

Single-crystal X-ray diffraction is a powerful technique to determine the precise three-dimensional arrangement of atoms in a crystalline solid.

Methodology:

- **Crystal Growth:** High-quality single crystals of **rubidium cyanide** are grown, for example, by slow evaporation of a suitable solvent or by controlled cooling of a saturated solution.
- **Crystal Mounting:** A suitable single crystal (typically 30-300 microns in size) is selected and mounted on a goniometer head.[3]
- **Data Collection:** The mounted crystal is placed in an X-ray diffractometer. A monochromatic X-ray beam (e.g., from a copper or molybdenum source) is directed at the crystal.[3] The crystal is rotated, and the diffraction patterns are collected on a detector at various orientations.[3]
- **Structure Solution and Refinement:** The collected diffraction data is processed to determine the unit cell parameters and space group. The atomic positions are then determined

(structure solution) and refined to obtain precise bond lengths, bond angles, and other crystallographic parameters.

2.2.2. Thermal Analysis by Differential Scanning Calorimetry (DSC)

Differential Scanning Calorimetry is used to study the thermal properties of a material, such as phase transitions.

Methodology:

- **Sample Preparation:** A small, accurately weighed sample of **rubidium cyanide** (typically 10-20 mg) is placed in a DSC pan, which is then hermetically sealed.[4]
- **Instrument Setup:** The sample pan and an empty reference pan are placed in the DSC cell. The cell is purged with an inert gas, such as nitrogen, to provide a controlled atmosphere.[5]
- **Thermal Program:** The sample is subjected to a controlled temperature program, which includes heating and cooling at a constant rate (e.g., 10°C/min).[4]
- **Data Analysis:** The DSC instrument measures the difference in heat flow between the sample and the reference as a function of temperature. Phase transitions, such as melting or solid-solid transitions, will appear as endothermic or exothermic peaks in the DSC thermogram. The temperature of the peak provides the transition temperature, and the area under the peak is proportional to the enthalpy of the transition.

Visualizations

The following diagrams illustrate key processes related to **rubidium cyanide**.

Caption: Synthesis workflow for **rubidium cyanide**.

Caption: Conceptual diagram of **rubidium cyanide** phase transition and its analysis by DSC.

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